Application Note: Analytical Strategies for trans-Ketoconazole Quantification

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Compound of Interest		
Compound Name:	*trans-Ketoconazole*	
CAS No.:	*142128-58-3*	
Cat. No.:	*B8024891*	*Get Quote*

Introduction & Scientific Context

Ketoconazole is a synthetic imidazole antifungal agent administered as a racemic mixture of two cis enantiomers: (2S,4R) and (2R,4S). The **trans-Ketoconazole** isomer (a mixture of (2S,4S) and (2R,4R)) is a process-related impurity and a degradation product.

In regulatory contexts (e.g., European Pharmacopoeia), **trans-Ketoconazole** is designated as Impurity C. Because the cis and trans forms are diastereomers, they possess identical molecular weights (

g/mol) and fragmentation patterns, making mass-based discrimination impossible without prior chromatographic separation.

Key Analytical Challenges

- Isobaric Interference: MS/MS transitions for cis and trans forms are identical (

  531

  489).

- Structural Similarity: Both share the same pKa (~2.9 and ~6.5) and UV chromophores, requiring high-efficiency stationary phases for baseline resolution.

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- Regulatory Limits: Impurity levels are typically capped at 0.5% or lower in raw materials, necessitating high sensitivity.

Method A: High-Performance Liquid Chromatography (HPLC-UV)

Scope: Quality Control (QC) of Drug Substance and Formulations (Tablets, Creams). Objective: Baseline separation of trans-impurity from the cis-active pharmaceutical ingredient (API).

Chromatographic Conditions

This method utilizes a C18 stationary phase with a silanol-shielding mobile phase to prevent peak tailing of the basic imidazole moiety.

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Parameter	Specification	Rationale
Column	Octadecylsilica (C18), mm, 5 µm (e.g., Zorbax SB-C18 or equivalent)	Provides sufficient hydrophobic selectivity to resolve diastereomers.
Mobile Phase	Acetonitrile : Buffer (45:55 v/v)	High aqueous content ensures retention of polar basic compounds.
Buffer Composition	20 mM + 0.1% Diethylamine (DEA), adjusted to pH 6.8	DEA acts as a silanol blocker to improve peak symmetry; pH 6.8 keeps the imidazole partially uncharged.
Flow Rate	1.0 - 1.2 mL/min	Optimized for theoretical plates vs. run time.
Detection	UV @ 225 nm (or 238 nm)	225 nm provides higher sensitivity; 238 nm offers higher specificity against matrix background.
Temperature	Ambient ( )	Higher temperatures may degrade resolution between diastereomers.

System Suitability & Performance

- Resolution ( ):

  between cis-Ketoconazole (Main Peak) and **trans-Ketoconazole** (Impurity C).

- Relative Retention Time (RRT):
  - cis-Ketoconazole: 1.00 (approx. 6-8 min)

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- **trans-Ketoconazole**: ~1.15 - 1.20 (elutes after the main peak due to slightly higher hydrophobicity of the linear trans conformation).

Sample Preparation (Formulations)

- Extraction: Weigh powder equivalent to 50 mg Ketoconazole.
- Solvent: Add 50 mL Methanol.
- Process: Sonicate for 15 mins; Centrifuge at 4000 rpm for 10 mins.
- Dilution: Dilute supernatant 1:10 with Mobile Phase before injection.

Method B: LC-MS/MS for Bioanalysis

Scope: Quantification of **trans-Ketoconazole** in Plasma/Serum (DMPK Studies). Objective: High-sensitivity detection where UV is insufficient.

Mass Spectrometry Parameters

Since MS cannot distinguish the isomers, the chromatographic window is the critical quality attribute.

- Ionization: ESI Positive Mode (+ve).
- Scan Type: Multiple Reaction Monitoring (MRM).

Analyte	Precursor ( )	Product ( )	Collision Energy (eV)	Dwell Time (ms)
Ketoconazole (Total)	531.2	489.3	35	100
trans-Ketoconazole	531.2	81.1 (Imidazole fragment)	45	100
IS (Carbamazepine)	237.1	194.1	25	100

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> Note: The 489.3 fragment is the loss of the acetyl group. The 81.1 fragment is specific to the imidazole ring and can be used for confirmation.

Bioanalytical Extraction Protocol (LLE)

Liquid-Liquid Extraction (LLE) is superior to protein precipitation for removing matrix effects that might suppress the ionization of the late-eluting trans isomer.

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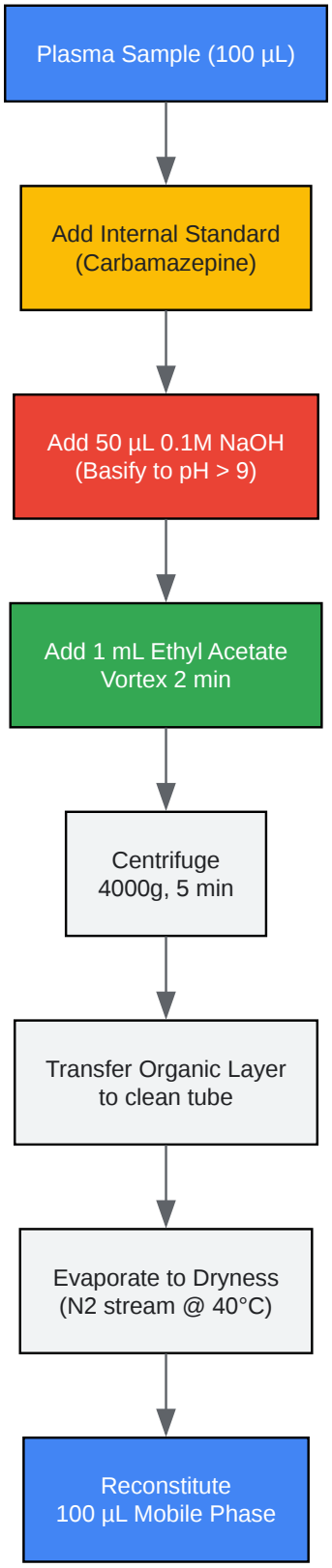

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Figure 1: Liquid-Liquid Extraction workflow for maximizing recovery of Ketoconazole isomers from plasma.

Method Validation Summary

The following parameters must be validated to ensure data integrity, consistent with ICH Q2(R1) guidelines.

Parameter	Acceptance Criteria (QC)	Acceptance Criteria (Bioanalysis)
Linearity ( )		
Range	0.05% to 1.5% (of target conc.)	1.0 – 1000 ng/mL
Accuracy (Recovery)	90 – 110%	85 – 115%
Precision (RSD)		
LOD / LLOQ	LOD 0.01%	LLOQ 1.0 ng/mL
Selectivity	No interference at of trans isomer	No interference in blank plasma

Troubleshooting & Critical Control Points

Separation Failure (Co-elution)

If cis and trans peaks merge:

- pH Adjustment: The separation is sensitive to pH. Ensure the buffer is strictly pH 6.8. Lowering pH to 4.0 often improves peak shape but may alter selectivity.
- Amine Modifier: Ensure Diethylamine (DEA) or Triethylamine (TEA) is fresh. These compete with the analyte for active silanol sites.
- Column Age: Basic drugs rapidly degrade silica columns. If tailing increases (

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), replace the column.

Identification of Impurity C

Since standards for **trans-Ketoconazole** are expensive, use Relative Retention Time (RRT) for initial ID.

- Inject a highly concentrated sample of the API (1 mg/mL).
- The trans isomer is typically the largest impurity eluting immediately after the main peak (RRT ~1.15).
- Confirmation: Use forced degradation (thermal stress) to enrich the impurity for identification.

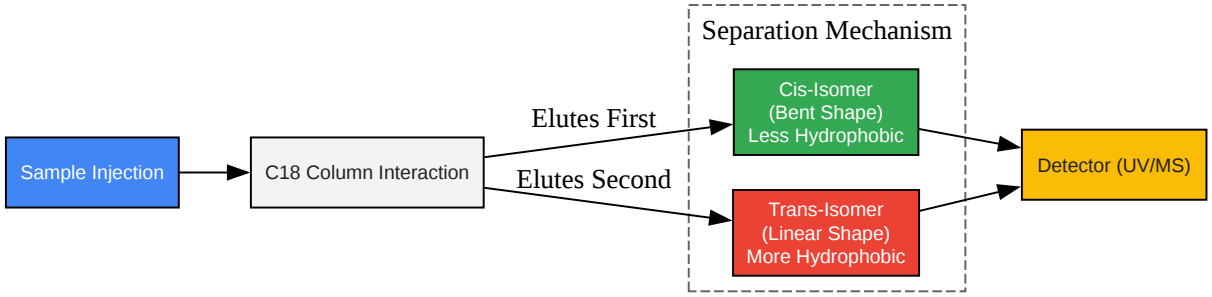

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Figure 2: Chromatographic separation logic based on stereochemical hydrophobicity differences.

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Sources

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